

(4-Bromopyridin-2-yl)methanamine hydrochloride structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	(4-Bromopyridin-2-yl)methanamine hydrochloride
Cat. No.:	B1374785

[Get Quote](#)

An In-Depth Technical Guide to **(4-Bromopyridin-2-yl)methanamine Hydrochloride**: A Strategic Building Block in Modern Drug Discovery

Executive Summary

(4-Bromopyridin-2-yl)methanamine hydrochloride is a pivotal heterocyclic building block in medicinal chemistry and pharmaceutical development. Its strategic value stems from a unique trifecta of structural features: a pyridine core, a reactive bromine substituent, and a versatile aminomethyl group. This guide provides an in-depth analysis of its chemical properties, a detailed examination of its synthetic pathways, and a comprehensive overview of its applications as a strategic intermediate in the design of novel therapeutic agents. The content herein is tailored for researchers, scientists, and drug development professionals, offering field-proven insights and robust, verifiable protocols to empower innovation in organic synthesis and drug discovery.

Molecular Overview and Physicochemical Properties

The utility of any chemical intermediate begins with a thorough understanding of its fundamental properties. **(4-Bromopyridin-2-yl)methanamine hydrochloride** is a salt, which often enhances stability and simplifies handling compared to its free base form. The key

structural features—a nucleophilic amine and a bromine atom positioned for cross-coupling reactions—are the cornerstones of its synthetic versatility.[1]

Chemical Structure and Identifiers

The compound consists of a pyridine ring substituted at the 4-position with a bromine atom and at the 2-position with a methanamine group, which is protonated to form the hydrochloride salt.

Caption: Chemical structure of **(4-Bromopyridin-2-yl)methanamine hydrochloride**.

Key Physicochemical Data

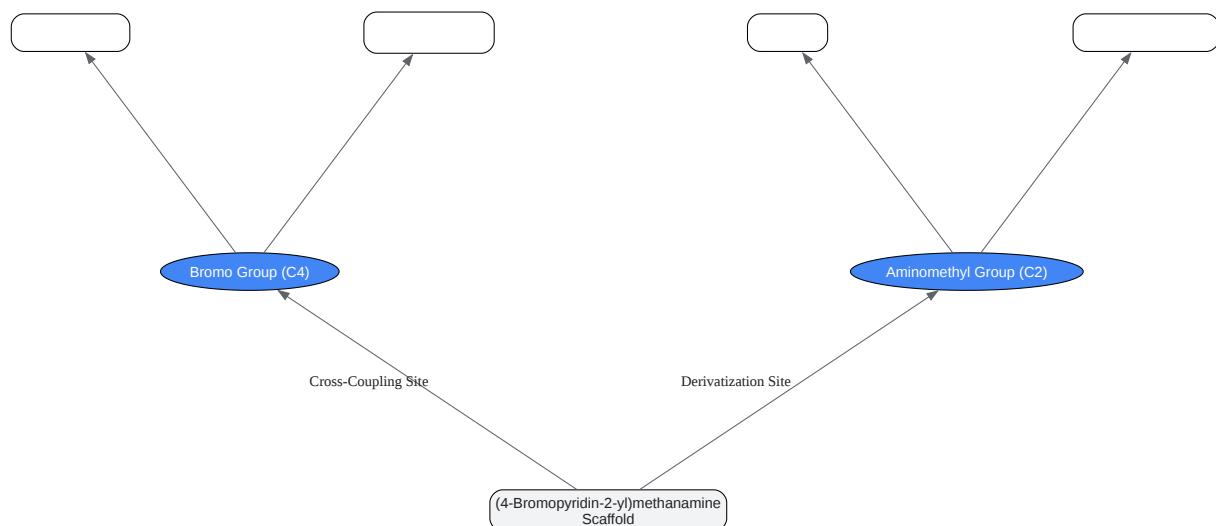
The following table summarizes the essential properties of this compound.

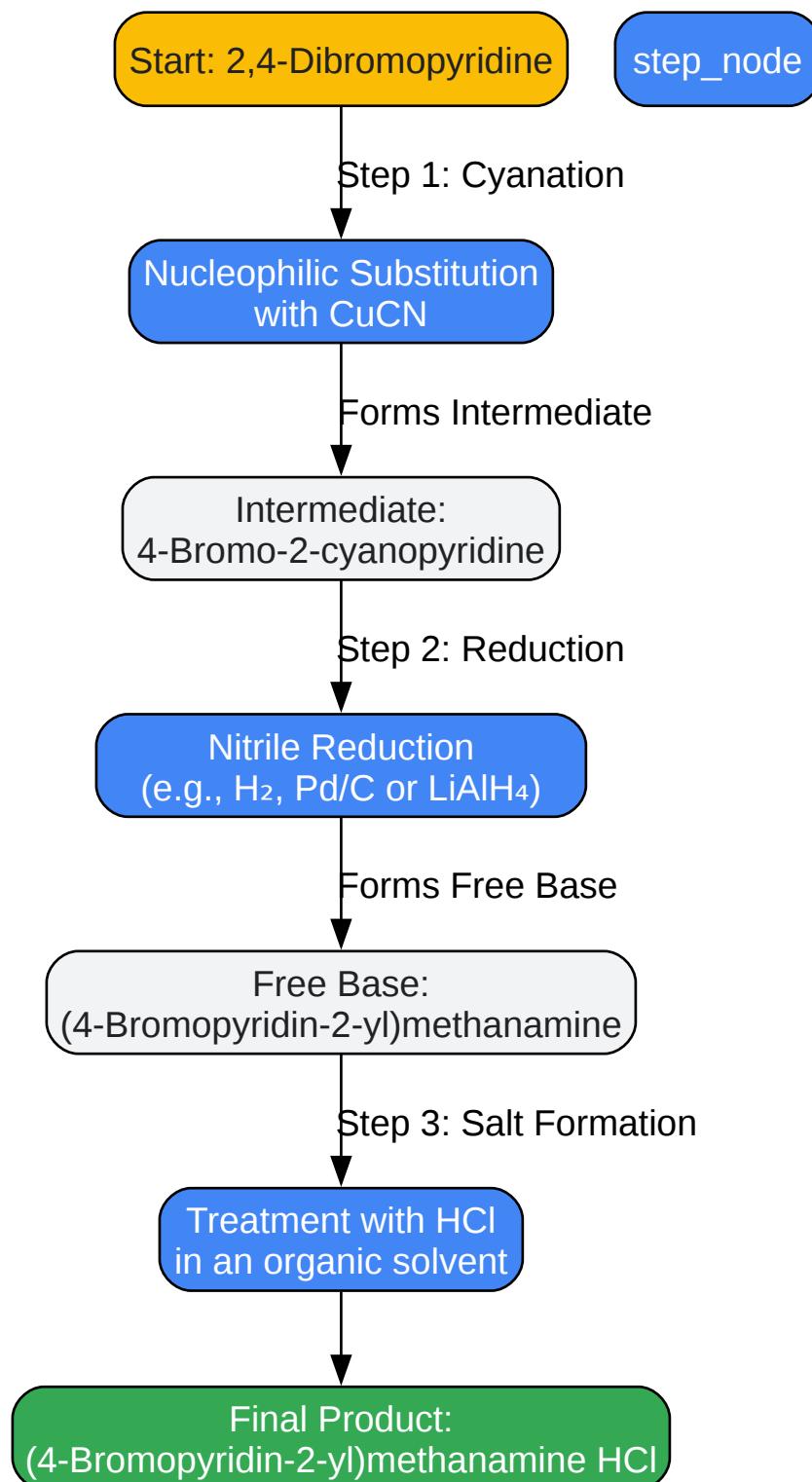
Property	Value	Reference(s)
CAS Number	1001414-95-4	[2]
Molecular Formula	C ₆ H ₇ BrN ₂ ·HCl	[2]
Molecular Weight	223.50 g/mol	[2]
Appearance	Off-white to light yellow solid	[3][4]
Purity	Typically ≥95%	[5]
SMILES Code	Cl.NCC1C=C(Br)C=CN=1	[2]
InChI Key	InChI=1S/C6H7BrN2.CIH/c7-5-1-2-9-6(3-5)4-8;/h1-3H,4,8H2;1H	[2]

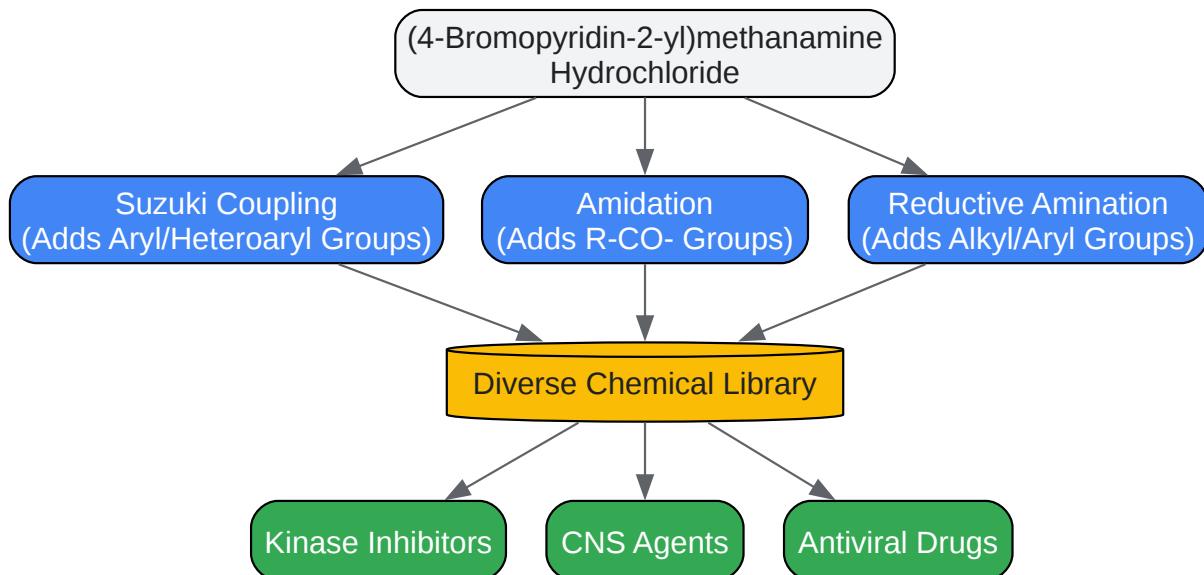
The Synthetic Keystone: Reactivity and Rationale

The strategic importance of (4-Bromopyridin-2-yl)methanamine lies in its predictable and versatile reactivity, which allows for sequential or orthogonal functionalization. This dual reactivity is the primary reason for its widespread use in the construction of complex molecular scaffolds for drug discovery.[1][6]

- The Bromo Group (C4-Position): The bromine atom is an excellent handle for metal-catalyzed cross-coupling reactions.[1] This enables the efficient formation of carbon-carbon (e.g., Suzuki, Stille, Sonogashira reactions) and carbon-heteroatom (e.g., Buchwald-Hartwig amination) bonds. Its position on the pyridine ring influences the electronic properties of the scaffold.
- The Aminomethyl Group (C2-Position): The primary amine is a potent nucleophile, readily participating in reactions such as amidation, sulfonylation, and reductive amination. This allows for the introduction of a wide array of side chains and functional groups, which is critical for exploring structure-activity relationships (SAR).[1]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. (4-Bromopyridin-2-yl)methanamine hydrochloride | CAS:1001414-95-4 | Ark Pharma Scientific Limited [arkpharmtech.com]
- 3. benchchem.com [benchchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 865156-50-9 Cas No. | (4-Bromopyridin-2-yl)methanamine | Apollo [store.apolloscientific.co.uk]
- 6. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [(4-Bromopyridin-2-yl)methanamine hydrochloride structure]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1374785#4-bromopyridin-2-yl-methanamine-hydrochloride-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com